

Environmental Risk Assessment of Isoxathion and Its Oxon Metabolite: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoxathion*

Cat. No.: *B1672642*

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive environmental risk assessment of the organophosphate insecticide **Isoxathion** and its primary active metabolite, **Isoxathion-oxon**. It covers their physicochemical properties, mechanism of action, environmental fate and behavior, and ecotoxicological profile. Detailed experimental protocols for toxicity testing and residue analysis are presented, alongside a systematic framework for environmental risk assessment. All quantitative data are summarized in tabular format, and key processes are visualized through diagrams to facilitate a clear understanding of the potential environmental risks associated with these compounds.

Physicochemical Properties

The environmental behavior and fate of a pesticide are fundamentally governed by its physicochemical properties. **Isoxathion** is a thiophosphate insecticide, and its oxon form is a key metabolite.^[1] A comparison of their properties is crucial for understanding their partitioning in the environment.

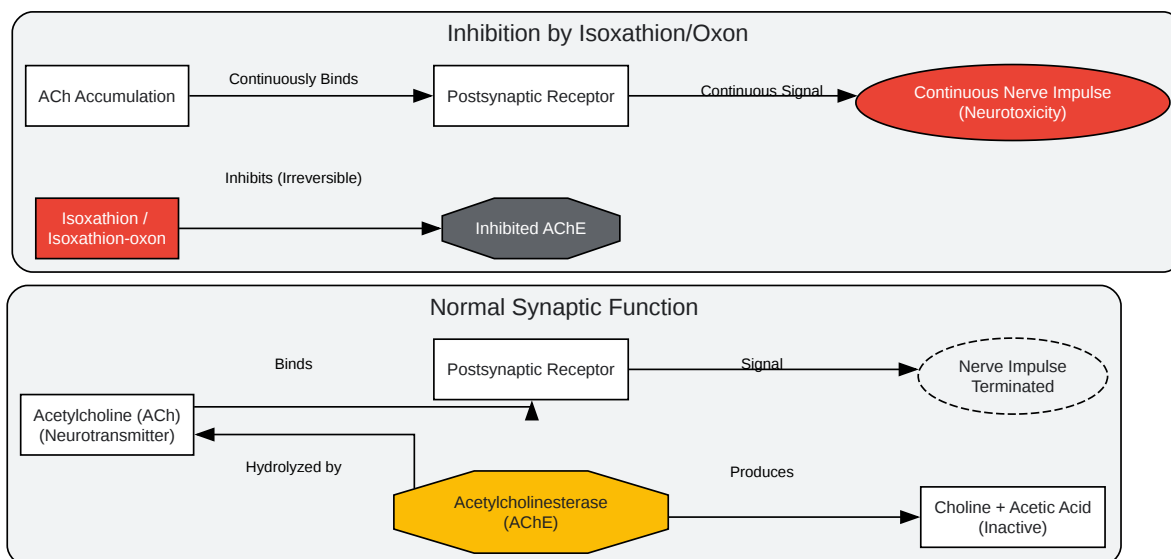
Property	Isoxathion	Isoxathion-oxon	Source(s)
Chemical Formula	C ₁₃ H ₁₆ NO ₄ PS	C ₁₃ H ₁₆ NO ₅ P	[1][2]
Molar Mass	313.31 g/mol	297.24 g/mol	[1][2]
Appearance	Yellowish liquid	Colorless to pale yellow liquid	[1][3]
Water Solubility	1.9 mg/L (at 25°C)	Higher than Isoxathion (qualitative)	[2]
Octanol-Water Partition Coefficient (log Kow)	3.88	~2.50	[2]
Vapor Pressure	<0.133 mPa (at 25°C)	Relatively low volatility	[1][2]
Stability	Unstable in alkaline conditions	Persistent in the environment	[1][2]

Mechanism of Action: Acetylcholinesterase Inhibition

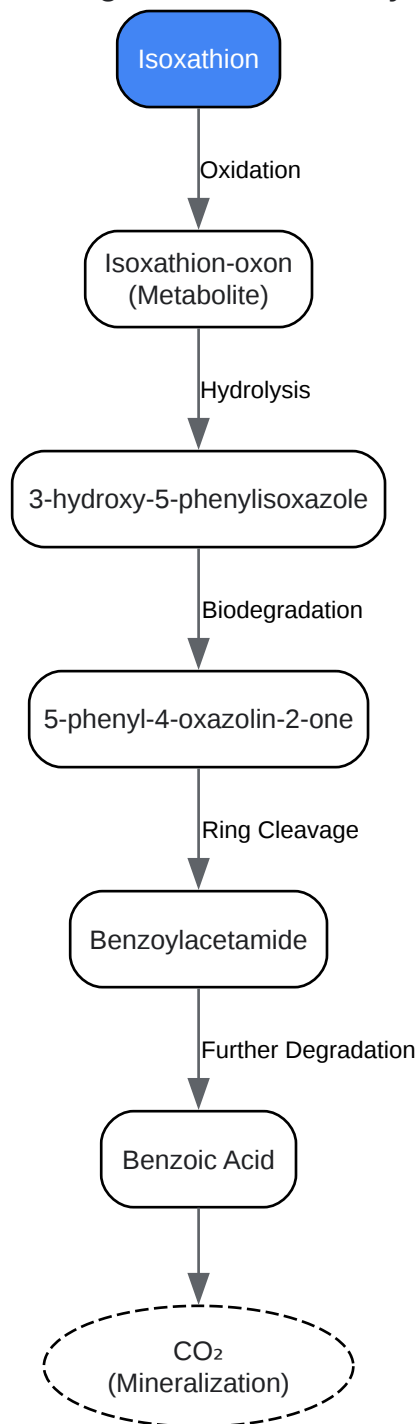
Like other organophosphorus pesticides, the primary mode of action for both **Isoxathion** and its more potent oxon metabolite is the inhibition of the enzyme acetylcholinesterase (AChE).[2][4] AChE is critical for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).[5]

Inhibition of AChE leads to an accumulation of ACh in the synaptic cleft, resulting in continuous stimulation of postsynaptic receptors.[1][5] This causes a state of hyperstimulation of the nervous system, leading to neurotoxicity in target pests and non-target organisms, including mammals.[1]

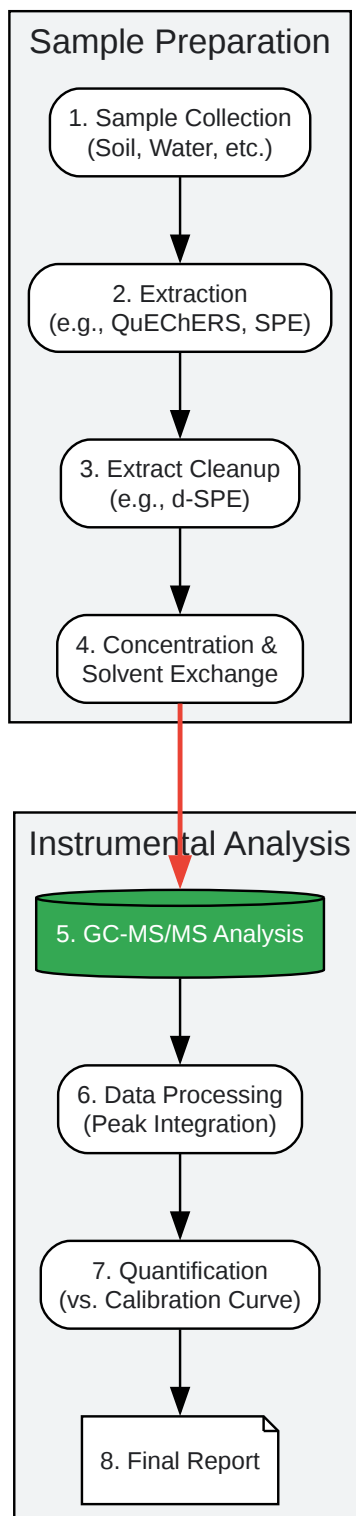
Mechanism of Acetylcholinesterase (AChE) Inhibition



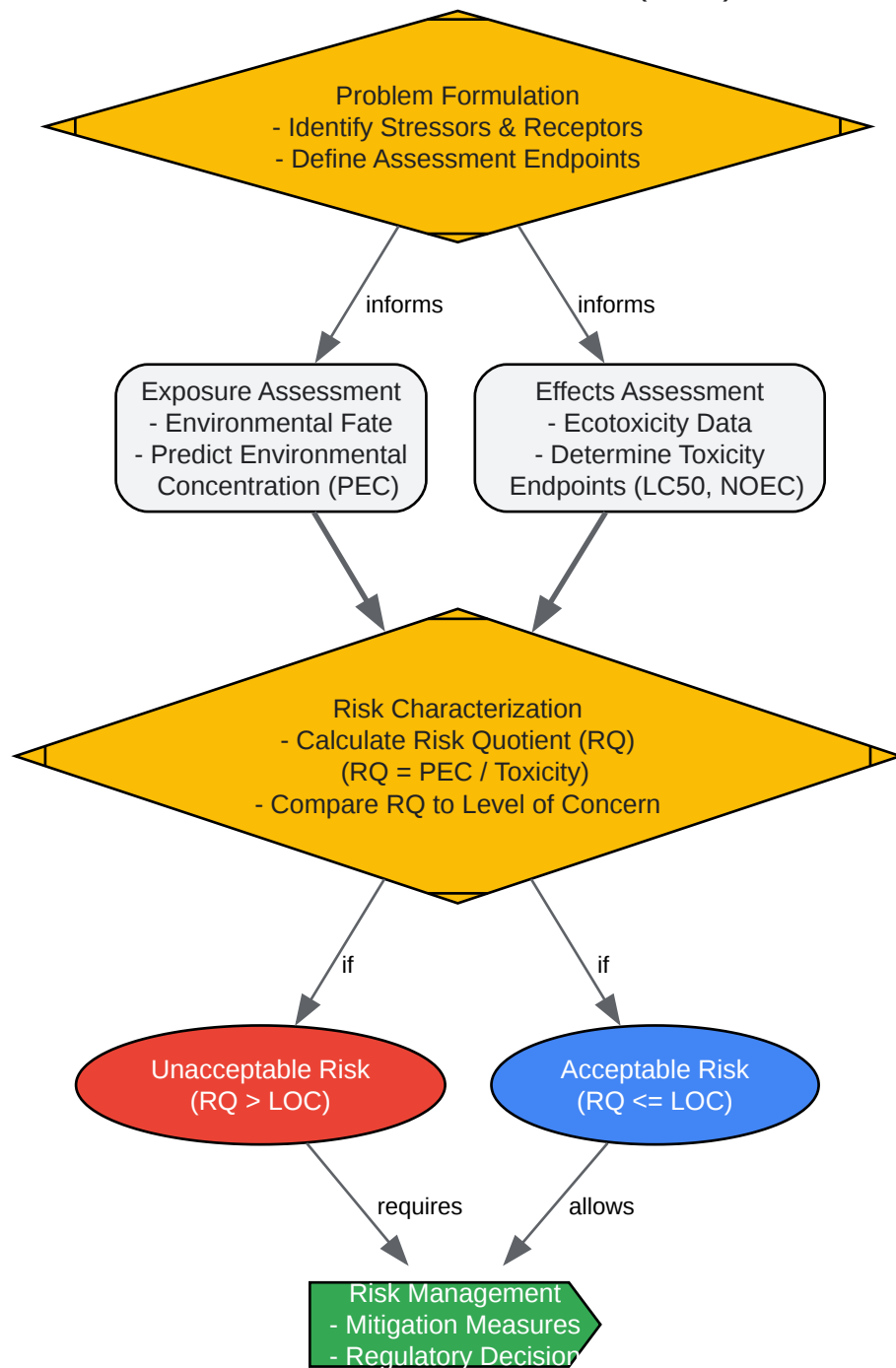
Environmental Degradation Pathway of Isoxathion



General Analytical Workflow for Pesticide Residue Analysis



Tiered Environmental Risk Assessment (ERA) Framework



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 32306-29-9: Isoxathion-oxon | CymitQuimica [cymitquimica.com]
- 2. Isoxathion | C13H16NO4PS | CID 29307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isoxathion - Wikipedia [en.wikipedia.org]
- 4. Isoxathion (Ref: SL 6711) [sitem.herts.ac.uk]
- 5. Acetylcholinesterase Inhibitors: Pharmacology and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Environmental Risk Assessment of Isoxathion and Its Oxon Metabolite: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672642#environmental-risk-assessment-of-isoxathion-and-its-oxon-form]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com